

Health and safety information for handling Diorcinol

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Compound of Interest

Compound Name: Diorcinol

Cat. No.: B3420825

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Diorcinol: A Technical Guide to Health and Safety

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **Diorcinol**. It is intended for use by qualified professionals in a laboratory or research setting. The toxicological properties of **Diorcinol** have not been fully investigated, and this guide should be used in conjunction with standard laboratory safety practices and a thorough risk assessment. Information on related compounds is included for guidance where specific data for **Diorcinol** is lacking.

Chemical and Physical Properties

Diorcinol is a naturally occurring diphenyl ether derivative found in some fungi.^{[1][2]} Its chemical and physical properties are summarized below.

| Property | Value | Source |
|------------------|-----------------------------|--------|
| Chemical Formula | C14H14O3 | [3] |
| CAS Number | 20282-75-1 | [3] |
| Molecular Weight | 230.26 g/mol | [4] |
| Appearance | Not specified, likely solid | - |
| Melting Point | Not determined | [5] |
| Boiling Point | Not determined | [5] |
| Solubility | Soluble in methanol | [6] |

Hazard Identification and Classification

There is conflicting information regarding the hazards of **Diorcinol**. One supplier's Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture.[3] However, due to the lack of comprehensive toxicological data, and the known hazards of structurally related compounds like Orcinol and Resorcinol, a cautious approach is warranted.

GHS Hazard Classification (Based on related compounds Orcinol and Resorcinol):

| Hazard Class | Hazard Category | Hazard Statement |
|--|--|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[5] [7] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[5] [7] |
| Serious Eye Damage/Eye Irritation | Category 1 / 2A | H318: Causes serious eye damage[7] / H319: Causes serious eye irritation[5] |
| Skin Sensitization | Category 1B | H317: May cause an allergic skin reaction[7] |
| Specific Target Organ Toxicity (Single Exposure) | Category 1 (Central nervous system, Blood), Category 2 (Respiratory system), Category 3 (Respiratory irritation) | H370: Causes damage to organs[7], H371: May cause damage to organs[7], H335: May cause respiratory irritation[5] |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 | H400: Very toxic to aquatic life[7] |
| Hazardous to the Aquatic Environment, Long-term Hazard | Category 3 | H412: Harmful to aquatic life with long lasting effects[7] |

Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, the following handling procedures and personal protective equipment are recommended.

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)[\[8\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[\[7\]](#)[\[8\]](#) Avoid prolonged or repeated skin contact.
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.
- Hand Hygiene: Wash hands thoroughly after handling.[\[7\]](#)

General Handling Precautions:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)[\[8\]](#)
- Avoid release to the environment.[\[7\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

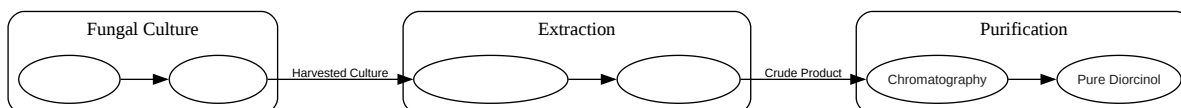
| Exposure Route | First Aid Measures |
|----------------|--|
| Ingestion | Do NOT induce vomiting. Rinse mouth with water and call a physician.[3] |
| Inhalation | Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][8] |
| Skin Contact | Immediately wash with plenty of soap and water for at least 15 minutes.[8] Remove contaminated clothing. If skin irritation or rash occurs, get medical advice/attention.[7] |
| Eye Contact | Immediately rinse cautiously with water for several minutes.[7][8] Remove contact lenses, if present and easy to do.[7][8] Continue rinsing. [7][8] Immediately call a POISON CENTER or doctor.[7] |

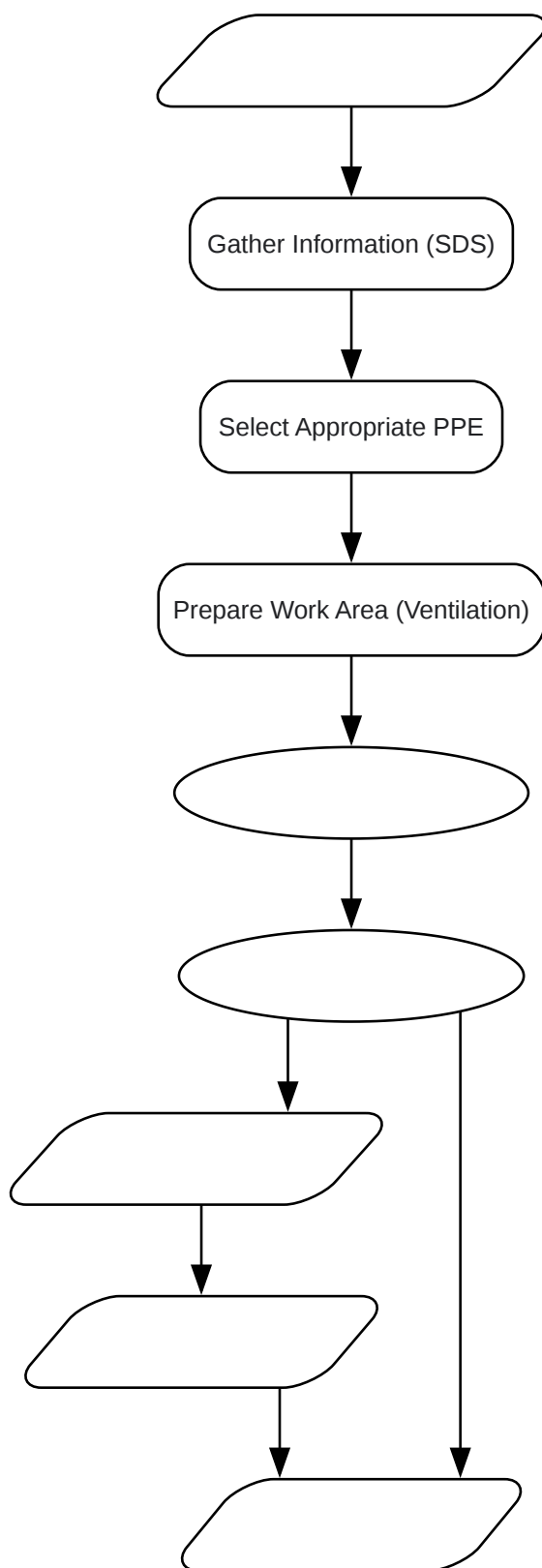
Experimental Protocols

Detailed experimental protocols for **Diorcinol** are not widely available. The following are generalized methodologies based on research involving **Diorcinol** and related compounds.

Isolation of Diorcinol from Fungal Cultures

This protocol is a generalized procedure based on the methods described for isolating secondary metabolites from fungi.[2]





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